

# Investigating Focal Adhesion Kinase (FAK) as a Therapeutic Target: A Technical Guide

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## Compound of Interest

Compound Name: *Fak-IN-8*

Cat. No.: *B12403655*

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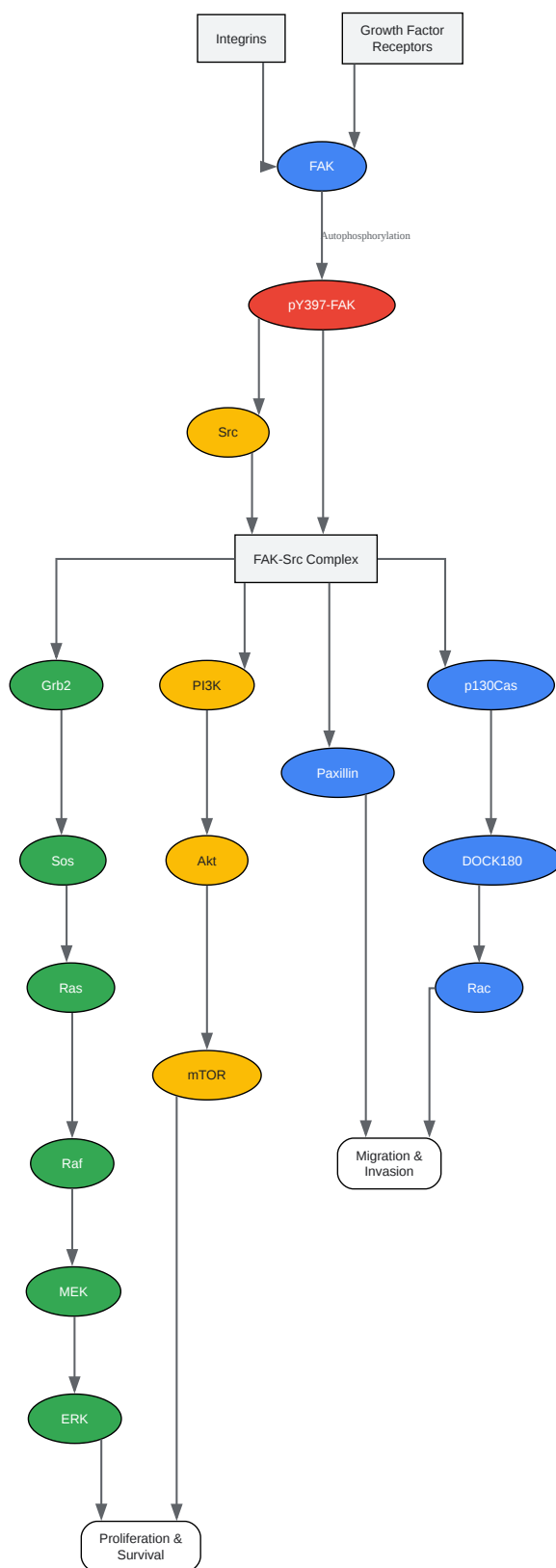
This technical guide provides a comprehensive overview of Focal Adhesion Kinase (FAK) as a compelling therapeutic target in oncology and other diseases. We delve into the core of FAK signaling, explore the landscape of FAK inhibitors, present key quantitative data from preclinical and clinical studies, and offer detailed experimental protocols for investigating FAK in a research setting.

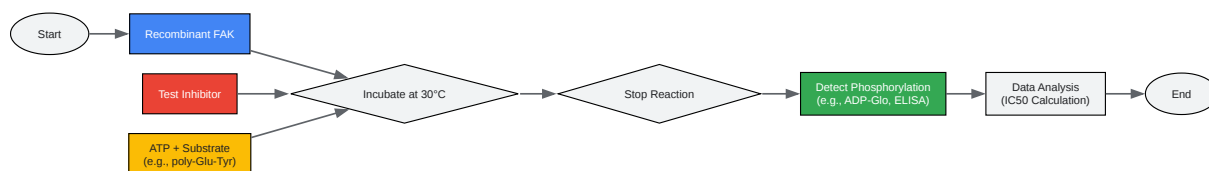
## Introduction to Focal Adhesion Kinase (FAK)

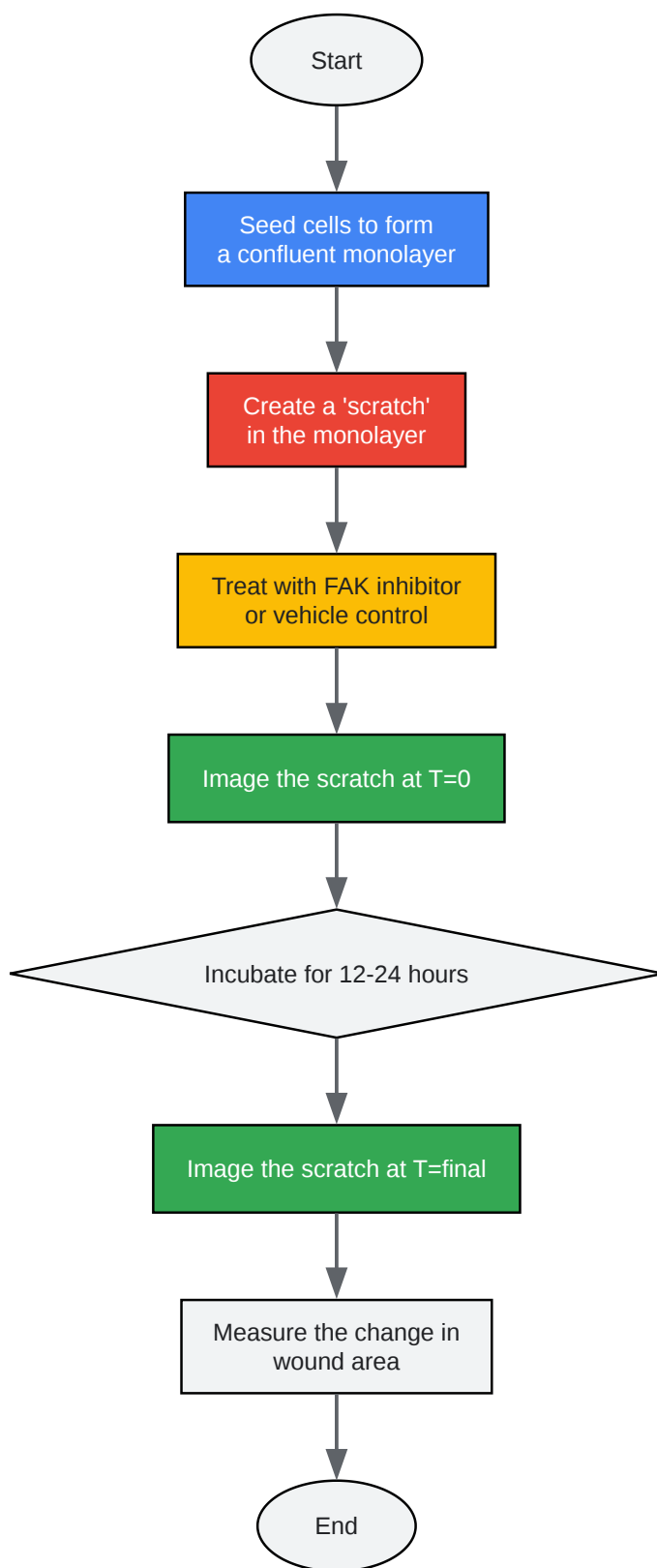
Focal Adhesion Kinase (FAK), also known as Protein Tyrosine Kinase 2 (PTK2), is a non-receptor tyrosine kinase that plays a pivotal role in cellular signaling pathways controlling cell survival, proliferation, migration, and invasion. Overexpressed in a variety of human cancers, FAK has been correlated with malignant, invasive, and metastatic tumor phenotypes. Its central role in mediating signals from integrins and growth factor receptors makes it a critical node in the tumor microenvironment, influencing processes such as angiogenesis and immune evasion. The kinase domain of FAK is catalytically active and its autophosphorylation at tyrosine 397 (Y397) is a key initiating event in its signaling cascade. This event creates a high-affinity binding site for the SH2 domain of the Src family kinases, leading to the formation of a dual kinase complex and subsequent phosphorylation of other residues on FAK and downstream signaling molecules.

## FAK Signaling Pathways

FAK acts as a scaffold protein, integrating signals from the extracellular matrix (ECM) and growth factors to regulate a multitude of downstream pathways. The diagram below illustrates the canonical FAK signaling cascade.







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